

Quinoxidine molecular properties and characterization

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Compound Focus: Quinoxidine

CAS No.: 10103-89-6

Cat. No.: S589450

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Molecular Properties of Quinoxidine

The following table consolidates the fundamental quantitative data for **Quinoxidine** (CAS No. 10103-89-6) [1].

Property	Value / Description
CAS Registry Number	10103-89-6 [1]
IUPAC Name	2,3-Bis(acetoxymethyl)quinoxaline 1,4-dioxide [1]
Synonyms	Chinoxidin; 2,3-Di(acetoxymethyl)quinoxaline di-N-oxide [1]
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₆ [1]
Molecular Weight	306.275 g/mol [1]
Melting Point	175-176 °C [1]
Density	Information not available in search results

Property	Value / Description
Boiling Point	Information not available in search results
Flash Point	Information not available in search results
PSA	103.520 Å ² [1]
LogP	1.823 [1]
Hazard/Safety	Moderately toxic by ingestion. Mutation data reported. When heated to decomposition, it emits toxic vapors of NO~x~ [1].

Characterization & Analytical Methods

While detailed modern protocols like HPLC-MS are not fully elaborated in the search results, several analytical techniques are referenced.

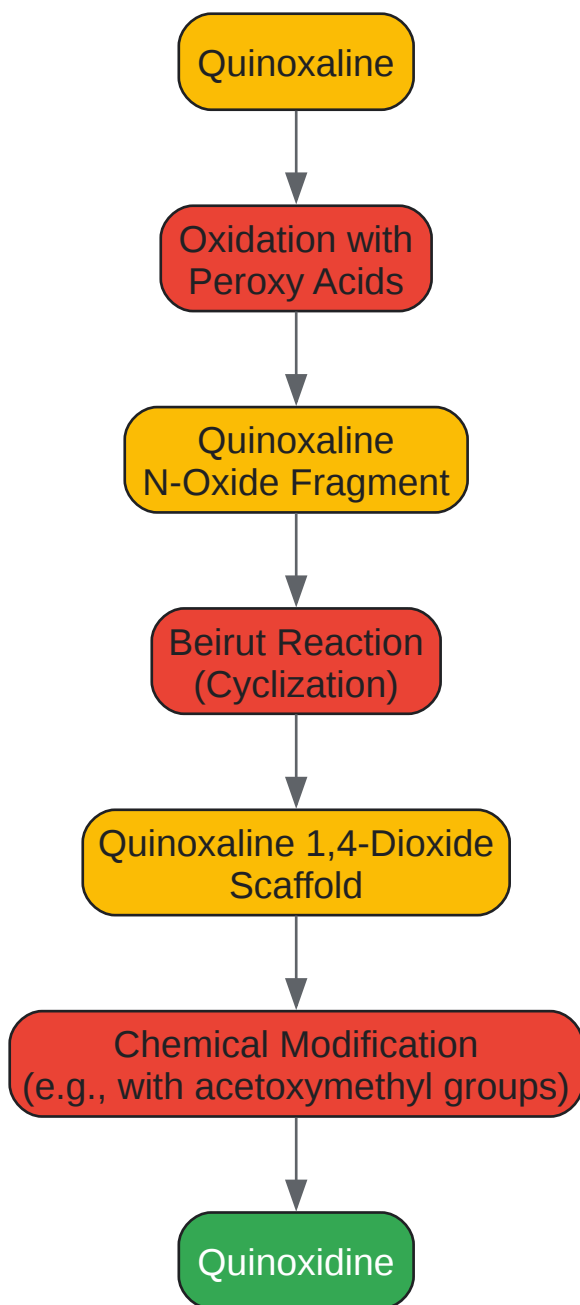
- **Quantitative Determination by Titration:** A established method for the quantitative determination of **Quinoxidine** and its relative, Dioxidine, involves **titration in a non-aqueous medium** [2]. This method falls under the broader category of "Methods of Analysis and Production Control" [2].
- **Supporting Literature:** The development and application of such analytical methods are supported by foundational studies, including early pharmacological and toxicological research [2] and specialized texts on titration in non-aqueous media [2].

Synthesis and Chemical Background

Quinoxidine belongs to the **quinoxaline 1,4-dioxides** class, an important group of heterocyclic N-oxides known for a wide spectrum of biological activities, including antibacterial, antitumor, and antiparasitic effects [3].

- **Key Synthetic Route:** The most significant preparative method for synthesizing quinoxaline 1,4-dioxides like **Quinoxidine** is the **Beirut reaction**. This reaction involves the cyclization of benzofuroxans with enols or enamines [3].
- **Historical Context:** **Quinoxidine**, along with Dioxidine, has been used in clinical practice since the 1970s as a broad-spectrum antibacterial agent [3].

The diagram below outlines the core synthetic relationship and progression from a basic quinoxaline structure to the final **Quinoxidine** drug compound.



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Biological Activity and Research Significance

Quinoxidine is a notable example of a quinoxaline 1,4-dioxide derivative that has been successfully applied in medicine [3]. Its biological activity is primarily attributed to the presence of the two N-oxide groups, which can act as prodrugs, being selectively reduced in target bacterial or tumor cells [3]. This mechanism underpins its use as a broad-spectrum antibacterial agent [3].

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References

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